

Stability of Dodine: A Technical Guide on pH and Temperature Effects

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dodine*

Cat. No.: *B1670866*

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Introduction

Dodine, or 1-dodecylguanidinium acetate, is a fungicide and bactericide with a long history of use in agriculture. Understanding its stability under various environmental conditions is crucial for predicting its persistence, efficacy, and potential environmental fate. This technical guide provides a comprehensive overview of the stability of **dodine** with a focus on the influence of pH and temperature. The information presented herein is synthesized from publicly available regulatory documents and scientific literature.

Chemical and Physical Properties

A foundational understanding of **dodine**'s chemical and physical properties is essential for interpreting its stability profile.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₃₃ N ₃ O ₂	[1]
Molecular Weight	287.4 g/mol	[1]
Melting Point	133.2°C	[1]
Boiling Point	Decomposition occurs at approximately 200°C before boiling point is reached.	[1]
Water Solubility (20.0 ± 0.5°C)	0.87 g/L at pH 4.9; 0.93 g/L at pH 6.9; 0.79 g/L at pH 9.1	[1]

Stability of Dodine in Aqueous Solutions: Influence of pH

Dodine is notably stable in aqueous environments under a range of pH conditions at ambient temperature. Hydrolysis studies conducted in sterile, dark conditions have shown that **dodine** undergoes very slow degradation.

A study on the hydrolysis rate of **dodine** hydrochloride (97.5% purity) at 25°C demonstrated no significant hydrolysis after 30 days at pH 4, 7, and 9.[1] The estimated half-lives from this study highlight the compound's resilience to hydrolytic degradation.

pH	Buffer	Temperature (°C)	Estimated Half-Life (days)	Reference
5	25	576	[1]	
7	HEPES	25	914	[1]
7	Tris	25	No degradation	[1]
9	25	1198	[1]	

These long half-lives indicate that **dodine** is a persistent molecule in aqueous systems at room temperature, largely independent of the pH within the tested range. It is stable under moderately acidic or alkaline conditions.[2][3]

Thermal Stability of Dodine

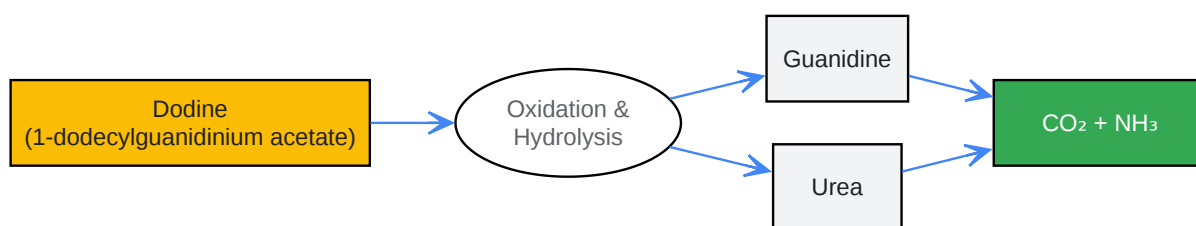
Information regarding the thermal degradation kinetics of **dodine** is limited in the public domain. However, it is known that **dodine** decomposes at a high temperature.

Parameter	Value	Reference
Decomposition Temperature	~200°C	[1]

While specific degradation rate constants at various temperatures are not readily available in the reviewed literature, the high decomposition temperature suggests that **dodine** is thermally stable under typical environmental and storage conditions. The inhalation hazard of **dodine** may increase at higher temperatures.[4]

Degradation Pathways

The degradation of **dodine** is a slow process that primarily occurs through oxidation and hydrolysis.[5] The metabolism in plants suggests a pathway involving successive oxidation and hydrolysis, ultimately leading to the formation of carbon dioxide (CO₂) and ammonia (NH₃).[5] Intermediate degradation products that have been identified include guanidine and urea.[3][5]



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Caption: Simplified proposed degradation pathway of **dodine**.

Experimental Protocols

The stability of **dodine** is typically assessed through hydrolysis studies and thermal degradation analyses. The following outlines a general approach based on methodologies cited in the literature.

Hydrolysis Study Protocol

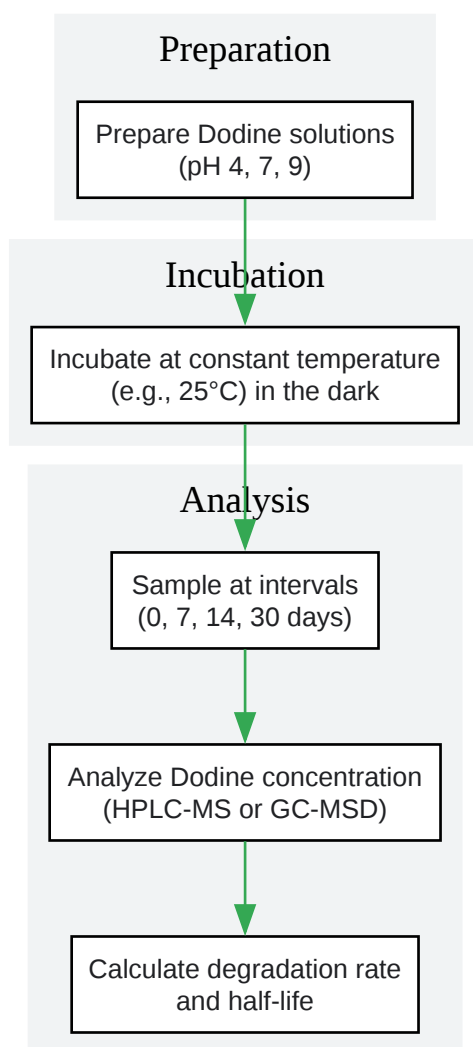
Objective: To determine the rate of hydrolysis of **dodine** in aqueous solutions at different pH levels.

Materials:

- **Dodine** (analytical standard)
- Sterile, purified water
- Buffer solutions (e.g., pH 4, 7, and 9)
- Constant temperature incubator or water bath
- Analytical instrumentation (e.g., High-Performance Liquid Chromatography with Mass Spectrometry (HPLC-MS) or Gas Chromatography with Mass-Selective Detection (GC-MSD))

Procedure:

- Prepare buffered aqueous solutions of **dodine** at a known concentration.
- Incubate the solutions at a constant temperature (e.g., 25°C) in the dark to prevent photodegradation.
- Withdraw aliquots at specified time intervals (e.g., 0, 7, 14, 30 days).
- Analyze the concentration of **dodine** in each aliquot using a validated analytical method.
- Determine the rate of degradation and calculate the half-life at each pH.



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Caption: General experimental workflow for a **dodine** hydrolysis study.

Analytical Methods

Accurate quantification of **dodine** is critical for stability studies. Commonly employed methods include:

- Gas Chromatography with Mass-Selective Detection (GC-MSD): This method often involves a derivatization step to improve the volatility and chromatographic behavior of **dodine**.^[5]
- Liquid Chromatography/Mass Spectrometry (LC/MS/MS): A sensitive and specific method for the direct analysis of **dodine** in aqueous and biological matrices.^[5]

Conclusion

Dodine is a chemically stable compound, particularly with respect to hydrolysis across a range of environmentally relevant pH values at ambient temperature. Its degradation is a slow process, yielding simpler molecules like guanidine, urea, and ultimately carbon dioxide and ammonia. While it exhibits high thermal stability with a decomposition temperature around 200°C, there is a notable lack of public data on its degradation kinetics at various temperatures. Further research in this area would be invaluable for a more complete understanding of **dodine**'s stability profile, enabling the calculation of activation energies and more precise predictions of its persistence under varying thermal conditions.

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